

Physical and chemical properties of Ethyl 4,4-difluorocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 4,4-difluorocyclohexanecarboxylate

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An In-depth Technical Guide to Ethyl 4,4-difluorocyclohexanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 4,4-difluorocyclohexanecarboxylate**, a key intermediate in modern pharmaceutical synthesis. The document details its chemical characteristics, experimental protocols for its synthesis and subsequent reactions, and its significant role in drug development.

Core Chemical and Physical Properties

Ethyl 4,4-difluorocyclohexanecarboxylate is a fluorinated organic compound recognized for its utility as a versatile building block in complex organic synthesis, particularly within the pharmaceutical industry.^[1] Its unique difluoro-substituted cyclohexanecarboxylate structure makes it a valuable precursor for creating novel therapeutic agents.^[1]

Table 1: Physical and Chemical Properties of **Ethyl 4,4-difluorocyclohexanecarboxylate**

Property	Value	Source
CAS Number	178312-47-5	[1][2]
Molecular Formula	C ₉ H ₁₄ F ₂ O ₂	[2][3][4]
Molecular Weight	192.203 g/mol	[2][4]
Appearance	Clear colorless to yellow liquid/oil	[3][5][6]
Density	1.1 ± 0.1 g/cm ³	[2][3]
Boiling Point	203.3 ± 40.0 °C at 760 mmHg; 84-86 °C at 8 mmHg	[2][3][7]
Flash Point	74.9 ± 22.2 °C	[2]
Refractive Index	1.417; 1.4160-1.4210 @ 20°C	[3][6]
Solubility	Insoluble in water; Soluble in organic solvents like alcohols and esters.[3]	
Storage Conditions	2-8°C	[3]

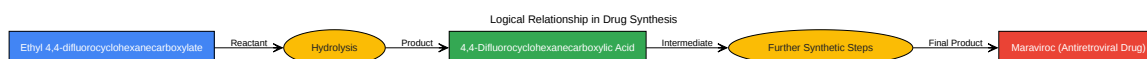
Table 2: Chemical Identifiers

Identifier Type	Identifier	Source
IUPAC Name	ethyl 4,4-difluorocyclohexane-1-carboxylate	[6]
Synonyms	ETHYL 4,4-DIFLUOROCYCLOHEXANECARBOXYLATE, Ethyl 4,4-difluorocyclohexanecarboxylate, Ethyl-4,4-difluorocyclohexane carboxylate, 4,4-Difluoro-1-(ethoxycarbonyl)cyclohexane, Ethyl 4,4-difluorocyclohexanedicarboxylate, Ethyl 4,4-difluorocyclohexane-1-carboxylate, 4,4-Difluorocyclohexanecarboxylic acid ethyl ester	[3]
InChI	InChI=1S/C9H14F2O2/c1-2-13-8(12)7-3-5-9(10,11)6-4-7/h7H,2-6H2,1H3	[4]
InChI Key	HZZDWLBBSNDYQM-UHFFFAOYSA-N	[4]
SMILES	CCOC(=O)C1CCC(CC1)(F)F	[4]

Role in Drug Development

The primary application of **Ethyl 4,4-difluorocyclohexanecarboxylate** in the pharmaceutical sector is as a crucial intermediate in the synthesis of active pharmaceutical ingredients (APIs). [1] The presence of the gem-difluoro group is of particular interest as it can serve as a bioisosteric replacement for a carbonyl group, a common strategy in drug design to improve pharmacokinetic or pharmacodynamic properties.[8] This modification can enhance metabolic stability and alter electronic properties without drastically changing the molecule's geometry.[8]

A notable example of its application is in the preparation of the antiretroviral drug Maraviroc.[1][5] Maraviroc is a CCR5 receptor antagonist used in the treatment of HIV.[5][9] The synthesis of Maraviroc utilizes 4,4-difluorocyclohexanecarboxylic acid, which is directly synthesized from **Ethyl 4,4-difluorocyclohexanecarboxylate** via hydrolysis.[9][10]



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Caption: Role of **Ethyl 4,4-difluorocyclohexanecarboxylate** in Maraviroc Synthesis.

Experimental Protocols

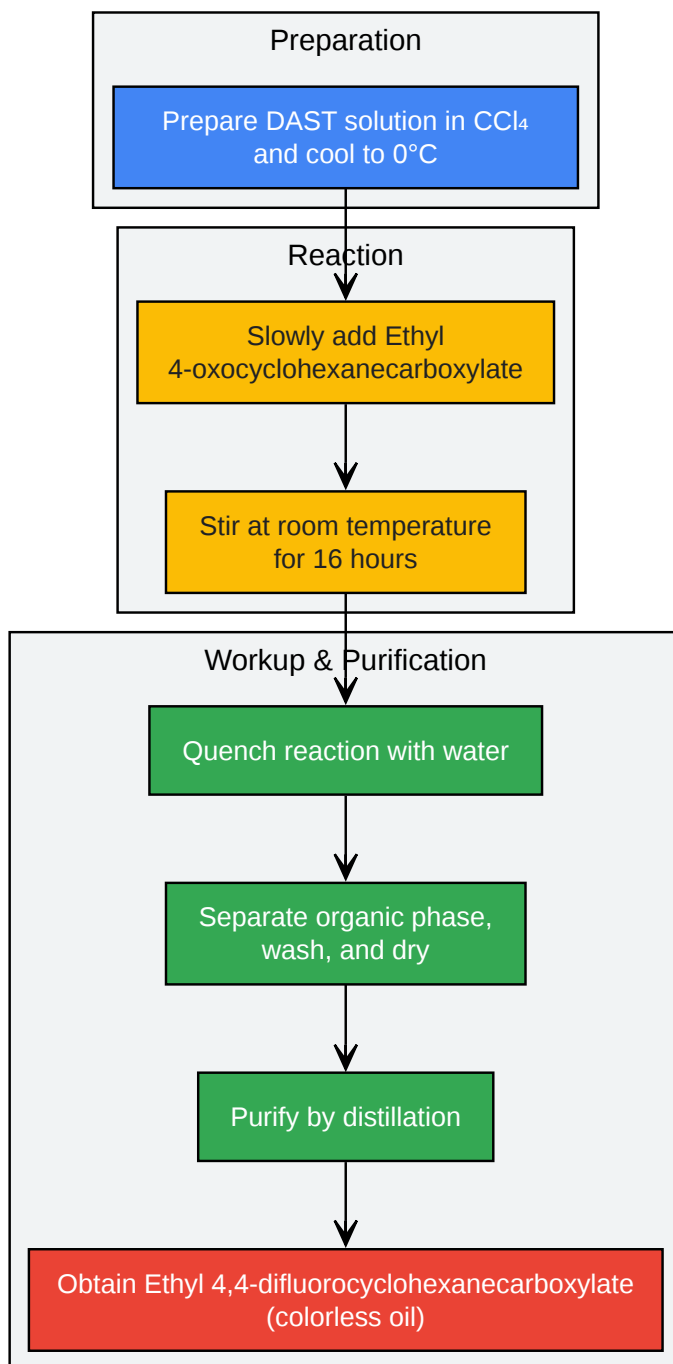
Detailed methodologies for the synthesis of **Ethyl 4,4-difluorocyclohexanecarboxylate** and its subsequent hydrolysis are outlined below.

3.1. Synthesis of **Ethyl 4,4-difluorocyclohexanecarboxylate**

This procedure details the synthesis from Ethyl 4-oxocyclohexanecarboxylate using diethylaminosulfur trifluoride (DAST) as a fluorinating agent.[5][11]

Experimental Workflow:

Synthesis of Ethyl 4,4-difluorocyclohexanecarboxylate

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Caption: Experimental workflow for the synthesis of **Ethyl 4,4-difluorocyclohexanecarboxylate**.

Methodology:

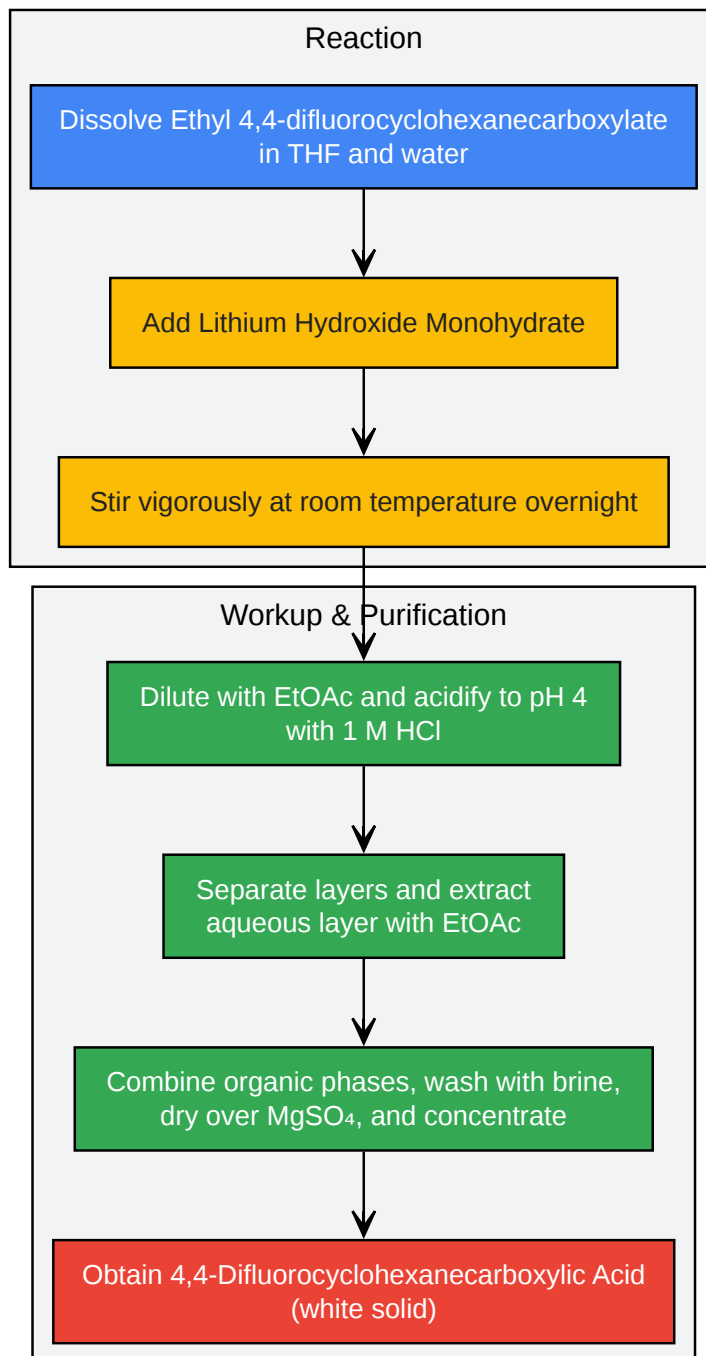
- Preparation: A solution of diethylaminosulfur trifluoride (DAST) (7.7 mL) in 75 mL of carbon tetrachloride (CCl₄) is prepared in a reaction vessel and cooled to 0°C.[\[11\]](#)
- Addition of Precursor: Ethyl 4-oxocyclohexanecarboxylate (5 g, 29 mmol) is slowly added dropwise to the cooled DAST solution.[\[5\]](#)[\[11\]](#)
- Reaction: After the addition is complete, the reaction mixture is stirred at room temperature for 16 hours.[\[5\]](#)[\[11\]](#)
- Quenching: The reaction is carefully quenched by the slow addition of water.[\[5\]](#)[\[11\]](#)
- Workup: The organic phase is separated, washed with water, and dried over anhydrous sodium sulfate (Na₂SO₄).[\[11\]](#)
- Purification: The crude product is purified by distillation to yield **Ethyl 4,4-difluorocyclohexanecarboxylate** as a colorless oil (4.2 g, 71% yield).[\[5\]](#)[\[11\]](#)

3.2. Hydrolysis to 4,4-Difluorocyclohexanecarboxylic Acid

This protocol describes the conversion of the ethyl ester to the corresponding carboxylic acid, a key step for further derivatization.[\[10\]](#)[\[11\]](#)

Experimental Workflow:

Hydrolysis of Ethyl 4,4-difluorocyclohexanecarboxylate



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Caption: Experimental workflow for the hydrolysis to 4,4-Difluorocyclohexanecarboxylic Acid.

Methodology:

- Dissolution: **Ethyl 4,4-difluorocyclohexanecarboxylate** (0.385 g, 2.003 mmol) is dissolved in tetrahydrofuran (THF) (12 mL).[\[10\]](#)[\[11\]](#)
- Addition of Reagents: Water (6 mL) is added, followed by lithium hydroxide monohydrate (0.420 g, 10.02 mmol).[\[10\]](#)[\[11\]](#)
- Reaction: The mixture is stirred vigorously at room temperature overnight.[\[10\]](#)[\[11\]](#)
- Workup: The reaction mixture is diluted with ethyl acetate (EtOAc) and the pH is adjusted to 4 with 1 M HCl. The organic and aqueous layers are separated.[\[10\]](#)[\[11\]](#)
- Extraction: The aqueous layer is extracted one more time with EtOAc.[\[10\]](#)[\[11\]](#)
- Purification: The combined organic phases are washed with brine, dried over magnesium sulfate (MgSO₄), and concentrated to dryness to give 4,4-difluorocyclohexanecarboxylic acid (318 mg, 97% yield) as a white solid.[\[10\]](#)[\[11\]](#)

Safety and Handling

Ethyl 4,4-difluorocyclohexanecarboxylate is classified as an irritant.[\[3\]](#) Standard laboratory safety precautions should be observed.

- Hazard Symbols: Xi - Irritant.[\[3\]](#)
- Safety Description: Avoid contact with skin and eyes.[\[3\]](#)
- Personal Protective Equipment: Wear appropriate protective gloves, safety glasses, and lab coat.[\[3\]](#)
- Handling: Keep away from open flames and high temperatures as the substance is flammable.[\[3\]](#) Store in a sealed container in a cool, well-ventilated area.[\[12\]](#)
- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water.[\[3\]](#) If inhaled, move to fresh air.[\[12\]](#)[\[13\]](#) Seek medical attention if irritation persists.[\[3\]](#)

This guide is intended for use by qualified professionals and should be supplemented with a full Safety Data Sheet (SDS) before handling the compound.

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